

Personal protective equipment for handling INCB059872 tosylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: INCB059872 tosylate

Cat. No.: B15623893

[Get Quote](#)

Essential Safety and Handling Guide for INCB059872 Tosylate

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, necessary personal protective equipment (PPE), and proper disposal of **INCB059872 tosylate**, a potent lysine-specific demethylase 1 (LSD1) inhibitor used in myeloid leukemia research.

This document provides critical operational and safety information to ensure the protection of laboratory personnel and the integrity of research when working with **INCB059872 tosylate**. Adherence to these guidelines is essential for minimizing exposure risks and maintaining a safe laboratory environment.

Personal Protective Equipment (PPE) Recommendations

The following table summarizes the recommended personal protective equipment for handling **INCB059872 tosylate**. These recommendations are based on standard laboratory safety protocols for handling potent chemical compounds.

PPE Component	Specification	Rationale
Gloves	Chemically resistant nitrile gloves (double-gloving recommended)	To prevent skin contact and absorption of the compound. Double-gloving provides an additional layer of protection.
Eye Protection	Safety glasses with side shields or a face shield	To protect the eyes from potential splashes or aerosolized particles of the compound.
Body Protection	Disposable laboratory coat or gown with long sleeves and tight-fitting cuffs	To protect skin and personal clothing from contamination.
Respiratory Protection	NIOSH-approved respirator (e.g., N95)	Recommended when there is a potential for aerosolization of the compound, such as when handling the powder form outside of a containment system.

Operational Plan: Step-by-Step Handling Procedures

All handling of **INCB059872 tosylate** should be conducted in a designated controlled area, such as a chemical fume hood or a biological safety cabinet, to minimize the risk of inhalation exposure.

- **Preparation:** Before handling the compound, ensure that all necessary PPE is readily available and has been properly inspected for any defects. Prepare the work area by covering surfaces with absorbent, disposable liners.
- **Weighing and Reconstitution:** When weighing the powdered form of **INCB059872 tosylate**, perform the task within a ventilated enclosure to control dust. When reconstituting the compound, handle solutions with care to avoid splashes and aerosol formation.

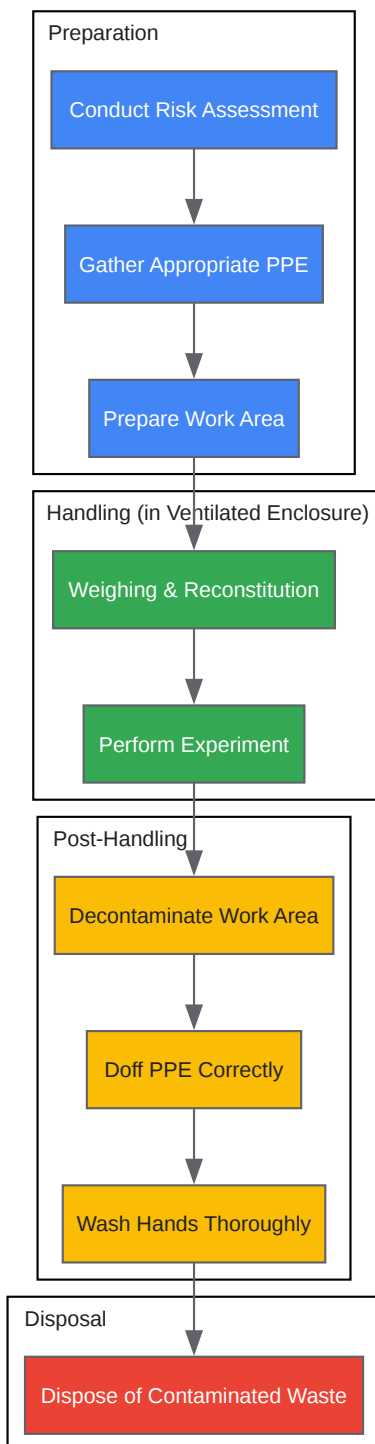
- **Handling:** Always use appropriate, calibrated equipment for measuring and transferring the compound. Avoid direct contact with the skin, eyes, and clothing.
- **Doffing PPE:** Remove PPE in a manner that prevents self-contamination. Gloves should be removed first, followed by the gown and then eye protection. Dispose of all used PPE as hazardous chemical waste.
- **Hand Hygiene:** Wash hands thoroughly with soap and water immediately after handling the compound and removing PPE.

Disposal Plan

All waste materials contaminated with **INCB059872 tosylate**, including empty containers, used PPE, and absorbent materials from spills, must be disposed of as hazardous chemical waste. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this compound down the drain or in the regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **INCB059872 tosylate**, from initial risk assessment to final disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **INCB059872 Tosylate**.

- To cite this document: BenchChem. [Personal protective equipment for handling INCB059872 tosylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15623893#personal-protective-equipment-for-handling-incb059872-tosylate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com